

# trifloxystrobin metabolite trifloxystrobin acid

## CGA321113

**Author:** Smolecule Technical Support Team. **Date:** February 2026

### Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

Cat. No.: S545845

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## Chemical Identity and Properties of CGA 321113

The table below summarizes the core identification and key physicochemical properties of the metabolite [1] [2] [3].

Property	Value / Description
Common Name	Trifloxystrobin metabolite CGA 321113; (E,E)-trifloxystrobin acid [2] [3]
CAS RN	252913-85-2 [1] [2] [3]
Molecular Formula	$C_{19}H_{17}F_3N_2O_4$ [1] [2] [3]
Molecular Weight	394.34 g/mol [1] [3]
IUPAC Name	(2Z)-2-methoxyimino-2-[2-[[[(Z)-1-[3-(trifluoromethyl)phenyl]ethylideneamino]oxymethyl]phenyl]acetic acid [2]
CAS Name	((E,E)-methoxyimino-[2-[1-(3-trifluoromethylphenyl)-ethylideneamino]oxymethyl]-phenyl]acetic acid) [2] [3]

Property	Value / Description
Water Solubility (20°C, pH 7)	21000 mg/L (High) [2]
Vapour Pressure (20°C)	$5.50 \times 10^{-3}$ mPa (Low volatility) [2]

## Environmental Fate and Behavior

The environmental profile of CGA 321113 is critical for regulatory risk assessments. The following data is based on EU evaluation for regulatory purposes [2].

Parameter	Value	Interpretation
Photolysis in Water (DT <sub>50</sub> at pH 7)	1.7 days	Moderately fast [2]
Hydrolysis in Water (DT <sub>50</sub> at 20°C, pH 7)	Stable	Not readily hydrolyzed [2]
Aerobic Soil Degradation (Lab DT <sub>50</sub> )	122.4 days	Persistent [2]
Aerobic Soil Degradation (Field DT <sub>50</sub> )	70 days	Moderately persistent [2]
Water-Sediment System (DT <sub>50</sub> )	388 days	Very stable [2]

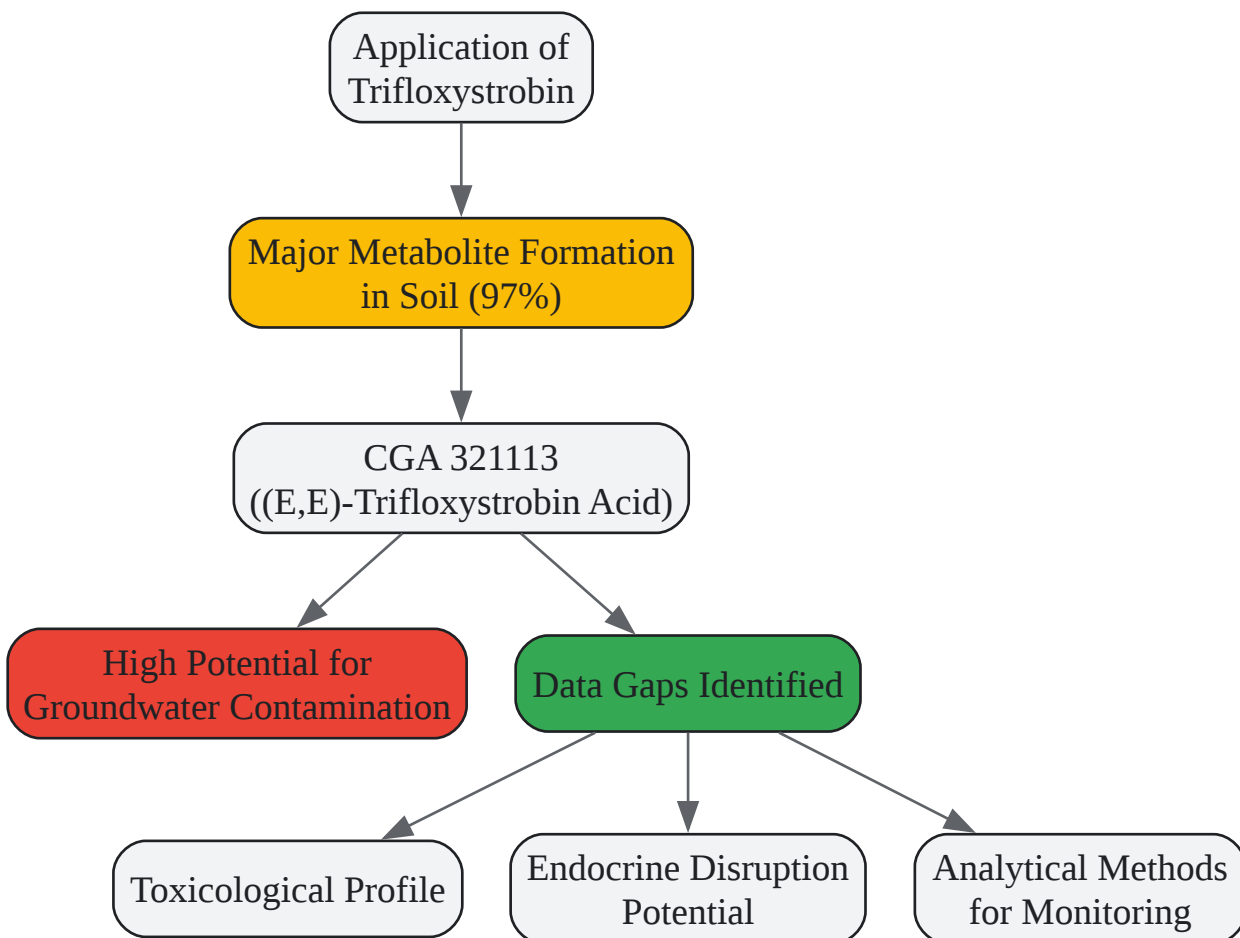
- **Formation and Relevance:** CGA 321113 is a **major soil metabolite** of **trifloxystrobin**, with a maximum observed formation fraction of 0.97 (97%) [2]. It is also a relevant metabolite found in groundwater [2].
- **Groundwater Concern:** The EFSA peer review concluded that CGA 321113 has a **high potential for groundwater exposure** above the regulatory parametric limit of 0.1 µg/L, which is a critical area of concern [4].

## Analytical Methods and Regulatory Status

- **Analytical Methods:** A data gap was identified for a robust analytical method for determining CGA 321113 in a representative formulation [4]. Furthermore, a monitoring method for this metabolite in drinking water was also missing, preventing a final consumer risk assessment from drinking water consumption [4].
- **Residue Definition:** In at least one study, the residues of **trifloxystrobin** on crops were reported as the **sum of the parent compound and its acid metabolite, CGA 321113** [5]. The consumer risk assessment was considered provisional pending a full toxicological assessment of all relevant metabolites, including CGA 321113 [4].

## Identified Hazards and Data Gaps

The following diagram illustrates the formation and primary concerns associated with CGA 321113, as identified in the regulatory assessment:



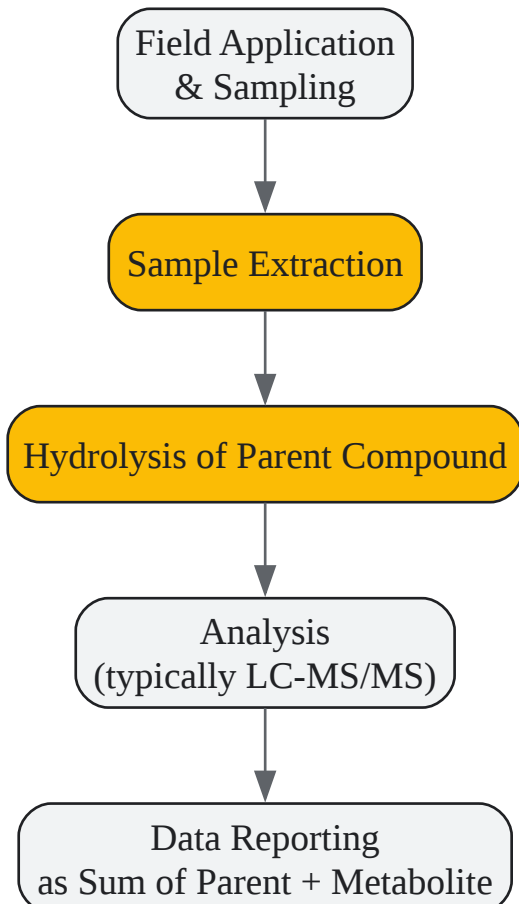
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The assessment identified several data gaps and concerns [4]:

- **Toxicological Profile:** A data gap exists to address the toxicological profile of CGA 321113 and other dietary metabolites. It was noted that groundwater metabolites like CGA 321113 could share the reproductive toxicity potential of the parent compound, **trifloxystrobin** [4].
- **Endocrine Disruption:** While **trifloxystrobin** was initially suspected to meet interim criteria for endocrine disruption, it was later considered unlikely to be an endocrine disruptor in mammals after a scientific assessment. The status of its metabolites was not explicitly clarified [4].
- **Ecological Risk:** Data gaps were identified for further information and assessments regarding risks to aquatic organisms and the risk from secondary poisoning to fish-eating birds and mammals for some metabolites [4].

## Experimental Workflow for Residue Analysis

While a specific protocol for CGA 321113 alone was not detailed, the following workflow generalizes the process for determining the sum of **trifloxystrobin** and its acid metabolite (CGA 321113) in crops, as described in a dissipation study [5]:



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- **Sample Extraction:** The apple fruit samples were extracted with an organic solvent [5].
- **Hydrolysis:** The analytical method involved a hydrolysis step that converted the parent **trifloxystrobin** into the acid metabolite, CGA 321113 [5]. This means the reported "residues of **trifloxystrobin**" are actually the **sum of the parent compound and its acid metabolite** [5].
- **Analysis and Reporting:** The analysis was conducted using gas-liquid chromatography (GLC), and the results were reported as the combined total [5].

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## References

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